

Application Notes & Protocols: Safe Handling of Cyclobutanecarbonitrile

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: cyclobutanecarbonitrile

Cat. No.: B1293925

[Get Quote](#)

Introduction: The Synthetic Utility and Inherent Risks of Cyclobutanecarbonitrile

Cyclobutanecarbonitrile (CAS No. 4426-11-3) is a versatile intermediate in organic synthesis, prized for its unique four-membered carbon ring and reactive nitrile group.^{[1][2]} This structure makes it a valuable building block in the development of novel pharmaceuticals and agrochemicals.^{[1][2]} However, its utility is counterbalanced by significant health and safety risks inherent to its chemical nature as a flammable and toxic organic nitrile.^{[3][4]}

These application notes provide a comprehensive guide for researchers, scientists, and drug development professionals on the safe handling, storage, use, and disposal of **cyclobutanecarbonitrile**. Adherence to these protocols is critical to mitigate risks and ensure a safe laboratory environment. The procedures outlined below are grounded in established safety principles and regulatory guidelines, emphasizing a proactive approach to risk management.

Hazard Identification and Risk Assessment

A thorough understanding of the hazards associated with **cyclobutanecarbonitrile** is the foundation of safe laboratory practice. The primary risks are categorized as acute toxicity, flammability, and potential for hazardous reactions.

1.1. Summary of Hazards

Hazard Classification	Description	GHS Hazard Statement(s)
Acute Toxicity	Harmful if swallowed, in contact with skin, or if inhaled. [3] Organic nitriles can be metabolized to release cyanide, a potent cellular toxin. [5]	H302, H312, H332: Harmful if swallowed, in contact with skin, if inhaled.[3]
Flammability	Flammable liquid and vapor.[3] Vapors can form explosive mixtures with air.[3]	H226: Flammable liquid and vapor.[3]
Skin & Eye Irritation	May cause skin and serious eye irritation.[6]	H315: Causes skin irritation. H319: Causes serious eye irritation.[6]
Respiratory Irritation	May cause respiratory irritation.[6]	H335: May cause respiratory irritation.[6]

1.2. Physicochemical Properties for Risk Evaluation

Property	Value	Significance for Safety
Molecular Formula	C_5H_7N ^[3]	-
Molecular Weight	81.12 g/mol ^[3]	-
Appearance	Colorless to pale yellow liquid ^{[1][7]}	Visual identification.
Boiling Point	144 - 146 °C ^{[3][7]}	Indicates volatility.
Flash Point	42 °C (107.6 °F) ^[7]	A relatively low flash point indicates a significant fire hazard at temperatures commonly found in laboratories. ^[7]
Density	0.868 g/cm ³ ^[7]	-
Solubility	Slightly soluble in water. ^{[7][8]}	Important for spill cleanup and waste disposal procedures.

The Hierarchy of Controls: A Proactive Safety Framework

To effectively manage the risks associated with **cyclobutanecarbonitrile**, a multi-layered approach based on the hierarchy of controls is mandatory. This framework prioritizes the most effective control measures to minimize exposure.

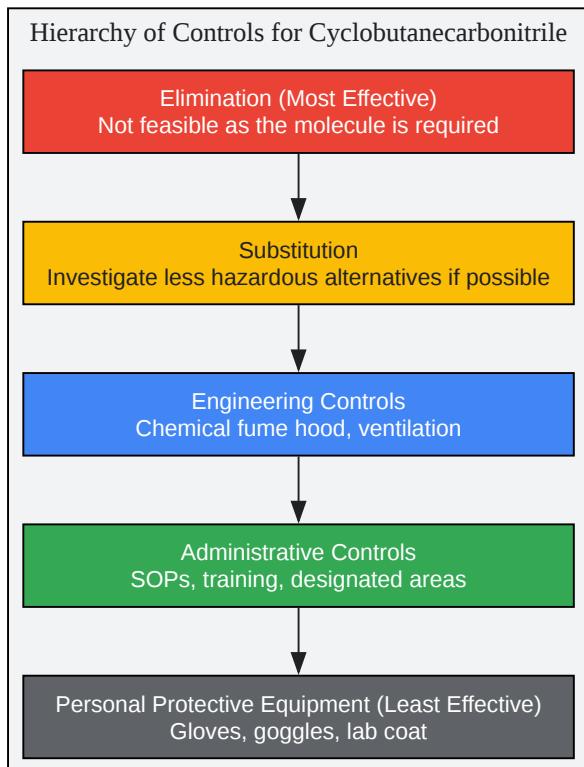
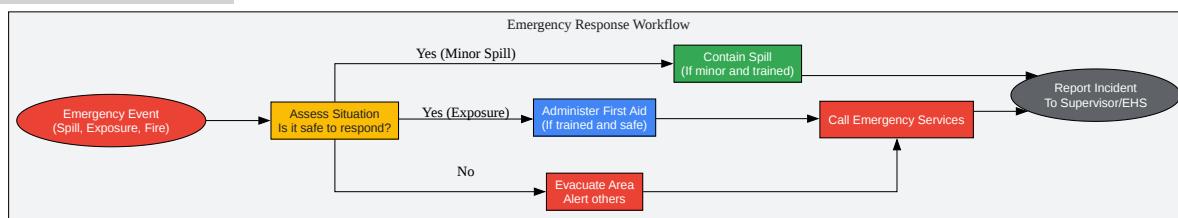


Figure 1. Hierarchy of Controls

Figure 2. Emergency Response Flowchart

[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. CAS 4426-11-3: Cyclobutanecarbonitrile | CymitQuimica [cymitquimica.com]
- 2. nbinno.com [nbinno.com]
- 3. fishersci.at [fishersci.at]
- 4. Cyanocyclobutane | C5H7N | CID 78148 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. jst.chem.yale.edu [jst.chem.yale.edu]
- 6. angenechemical.com [angenechemical.com]
- 7. Cyclobutanecarbonitrile CAS#: 4426-11-3 [amp.chemicalbook.com]
- 8. chembk.com [chembk.com]

- To cite this document: BenchChem. [Application Notes & Protocols: Safe Handling of Cyclobutanecarbonitrile]. BenchChem, [2026]. [Online PDF]. Available at: <https://www.benchchem.com/product/b1293925#laboratory-safety-procedures-for-handling-cyclobutanecarbonitrile>

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com